

Application Notes and Protocols for Dihydrosafrole in Fragrance Chemistry Research

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Compound of Interest

Compound Name: *Dihydrosafrole*

Cat. No.: *B124246*

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These application notes provide a comprehensive overview of the use, properties, and regulatory status of **dihydrosafrole** in fragrance chemistry. Detailed protocols for its synthesis, analysis, and sensory evaluation are included to support research and development activities.

Introduction to Dihydrosafrole in Fragrance Chemistry

Dihydrosafrole (CAS 94-58-6) is an organic compound with a history of use in the fragrance industry.^[1] It is a colorless to pale yellow oily liquid characterized by a complex odor profile.^[2] ^[3]^[4] Its scent is predominantly spicy, with sweet, woody, and smoky undertones.^[5] However, due to safety concerns, particularly its classification as a potential carcinogen, the use of **dihydrosafrole** as a neat fragrance ingredient is now prohibited by international standards.^[4] ^[6]^[7]^[8]^[9]

Despite the restriction on its direct use, **dihydrosafrole** remains a subject of interest in fragrance chemistry research for several reasons:

- Reference Standard: It serves as an important analytical reference standard for the detection and quantification of related restricted substances in essential oils and fragrance formulations.

- Precursor for Synthesis: **Dihydrosafrole** is a valuable precursor in the synthesis of other fragrance ingredients and chemical synergists like piperonyl butoxide.[2][10][11]
- Toxicological Research: Understanding its metabolic pathways and toxicological profile is crucial for ensuring the safety of consumer products that may contain trace amounts from natural sources.

The International Fragrance Association (IFRA) has set a strict limit on the combined concentration of safrole, isosafrole, and **dihydrosafrole** in finished consumer products to not exceed 0.01%. [6][7][12] This regulation allows for the use of natural extracts that contain these substances, provided the final concentration remains within the specified safe limit. [5][6][7]

Physicochemical and Olfactory Properties of Dihydrosafrole

A summary of the key physicochemical and olfactory properties of **dihydrosafrole** is presented below. This data is essential for its handling, formulation, and analysis in a research setting.

Table 1: Physicochemical Properties of **Dihydrosafrole**

Property	Value	Reference
CAS Number	94-58-6	[2] [5]
Molecular Formula	C10H12O2	[2] [3] [5]
Molecular Weight	164.20 g/mol	[1] [3] [5]
Appearance	Colorless to pale yellow oily liquid	[2] [3] [4]
Boiling Point	228 °C at 760 mmHg	[1]
Density	1.065 g/cm³ at 25 °C	[1] [3]
Refractive Index	1.51700 to 1.52000 at 20 °C	[6]
Vapor Pressure	0.056 mmHg (estimated)	[6]
Solubility	Miscible with ethanol, ether, benzene. Soluble in alcohol and carbon tetrachloride. Sparingly soluble in water (56.87 mg/L at 25 °C, est.).	[1] [5] [6]

Table 2: Olfactory Profile of **Dihydrosafrole**

Odor Descriptor	Prevalence	Reference
Spicy	74.25%	[5]
Phenolic	47.24%	[5]
Sweet	40.5%	[5]
Woody	33.64%	[5]
Smoky	33.44%	[5]
Warm	31.37%	[5]
Animalic	30.73%	[5]
Leathery	28.69%	[5]
Clove	27.83%	[5]
Balsamic	27.74%	[5]
General Description	Spicy sassafras at 10% in dipropylene glycol	[6]

Experimental Protocols

The following section provides detailed protocols for the synthesis, analysis, and sensory evaluation of **dihydrosafrole**.

Two common methods for the synthesis of **dihydrosafrole** are presented below.

Protocol 3.1.1: Catalytic Hydrogenation of Safrole

This protocol describes the synthesis of **dihydrosafrole** from safrole via catalytic hydrogenation.[4]

Materials:

- Safrole
- Palladium on carbon (Pd/C) catalyst (5% or 10%)

- Ethanol (or other suitable solvent)
- Hydrogen gas source
- Hydrogenation apparatus (e.g., Parr hydrogenator)
- Rotary evaporator
- Filtration apparatus

Procedure:

- In a suitable reaction vessel, dissolve safrole in ethanol.
- Carefully add the Pd/C catalyst to the solution. The amount of catalyst is typically 1-5% by weight of the safrole.
- Place the reaction vessel in the hydrogenation apparatus.
- Purge the system with an inert gas (e.g., nitrogen or argon) to remove any oxygen.
- Pressurize the system with hydrogen gas to the desired pressure (typically 1-4 atm).
- Stir the reaction mixture vigorously at room temperature. The reaction is typically complete within a few hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, depressurize the system and purge with an inert gas.
- Filter the reaction mixture through a pad of celite to remove the catalyst.
- Rinse the filter cake with a small amount of ethanol.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain crude **dihydrosafrole**.
- Purify the crude product by vacuum distillation if necessary.

Protocol 3.1.2: Synthesis from Pyrocatechol

This three-step protocol offers an alternative route to **dihydrosafrole** starting from pyrocatechol.[\[13\]](#)

Step 1: Propionylation of Pyrocatechol

- In a reaction vessel, dissolve pyrocatechol in a suitable solvent such as ethylene dichloride.
- Add a propionylating agent (e.g., propionic anhydride or propionyl chloride) and a catalyst (e.g., AlCl₃).
- Stir the mixture at a controlled temperature (e.g., 5-20 °C) for 10-20 hours.
- After the reaction is complete, quench the reaction and perform an aqueous workup to isolate 3,4-dihydroxyphenyl-1-propanone.

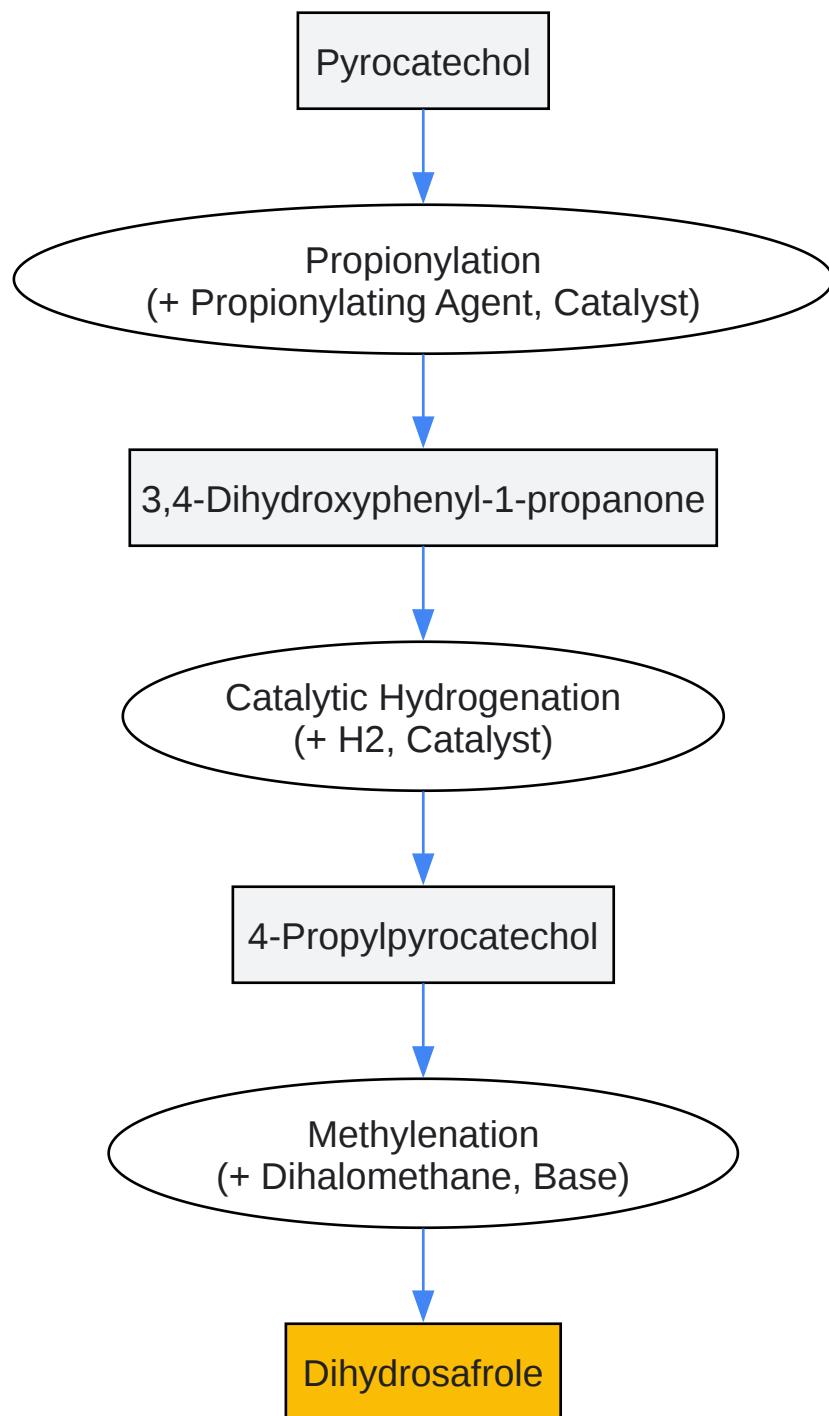
Step 2: Catalytic Hydrogenation

- Dissolve the 3,4-dihydroxyphenyl-1-propanone from Step 1 in an alcohol solvent (e.g., ethanol).
- Add a hydrogenation catalyst (e.g., Pd/C).
- Perform catalytic hydrogenation under pressure (4-60 atm) at a temperature of 20-100 °C for 5-20 hours to yield 4-propylpyrocatechol.

Step 3: Methylenation

- React the 4-propylpyrocatechol from Step 2 with a saturated dihalomethane (e.g., dichloromethane or dibromomethane) in the presence of a base to form the methylenedioxy bridge.
- Isolate and purify the resulting **dihydrosafrole**.

Diagram 1: Synthesis Pathway of **Dihydrosafrole** from Pyrocatechol



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Caption: A three-step synthesis route to **Dihydrosafrole**.

This protocol outlines a general procedure for the quantitative analysis of **dihydrosafrole** in a sample matrix using Gas Chromatography-Mass Spectrometry (GC-MS).[\[1\]](#)[\[14\]](#)

Materials and Equipment:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., non-polar or medium-polar)
- Helium carrier gas
- Sample vials
- Microsyringe
- **Dihydrosafrole** analytical standard
- Internal standard (optional, e.g., a stable isotopically labeled analog or a compound with similar properties not present in the sample)
- Solvent for sample dilution (e.g., hexane or ethyl acetate)

Procedure:

- Instrument Setup:
 - Install an appropriate GC column.
 - Set the oven temperature program. A typical program might start at a low temperature (e.g., 60°C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250°C).
 - Set the injector temperature (e.g., 250°C) and the transfer line temperature.
 - Set the MS to operate in either full scan mode (for qualitative analysis) or selected ion monitoring (SIM) mode (for quantitative analysis). For **dihydrosafrole**, characteristic ions (e.g., m/z 135, 77) should be monitored.[1]
- Standard Preparation:
 - Prepare a stock solution of **dihydrosafrole** in a suitable solvent.

- Create a series of calibration standards by serial dilution of the stock solution to cover the expected concentration range in the samples.
- If using an internal standard, add a constant known amount to each calibration standard and sample.
- Sample Preparation:
 - Accurately weigh or measure the sample.
 - Extract the fragrance components using an appropriate method (e.g., liquid-liquid extraction, solid-phase microextraction).
 - Dilute the extract with a suitable solvent to a concentration within the calibration range.
- GC-MS Analysis:
 - Inject a known volume (e.g., 1 μ L) of each calibration standard and sample into the GC-MS.
 - Acquire the data.
- Data Analysis:
 - Identify the **dihydrosafrole** peak in the chromatogram based on its retention time and mass spectrum.
 - Integrate the peak area for **dihydrosafrole** (and the internal standard, if used).
 - Construct a calibration curve by plotting the peak area (or the ratio of the analyte peak area to the internal standard peak area) against the concentration of the calibration standards.
 - Determine the concentration of **dihydrosafrole** in the samples by interpolating their peak areas on the calibration curve.

Diagram 2: GC-MS Analysis Workflow



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Caption: Workflow for quantitative analysis by GC-MS.

This protocol provides a general framework for the sensory evaluation of a fragrance material like **dihydrosafrole**, adapted from standard industry practices.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Objective: To characterize the odor profile of **dihydrosafrole** and compare it to other fragrance ingredients.

Materials:

- **Dihydrosafrole** solution (e.g., 1-10% in a suitable solvent like dipropylene glycol or ethanol)
[\[6\]](#)
- Reference fragrance materials
- Odor-free smelling strips
- Well-ventilated, odor-neutral sensory evaluation booths
- Data collection forms or software

Panelists:

- A panel of trained sensory assessors or naive consumers, depending on the research objective.

- Panelists should be screened for allergies, sensitivities, and olfactory acuity.

Procedure:

- Sample Preparation:
 - Prepare solutions of **dihydrosafrole** and reference materials at the desired concentration.
 - Dip the smelling strips into the solutions to a consistent depth and allow the solvent to evaporate for a specified time (e.g., 30 seconds).
 - Code the smelling strips with random three-digit numbers to blind the panelists.
- Evaluation Environment:
 - Ensure the testing environment is free from extraneous odors, well-lit, and at a comfortable temperature and humidity.[\[16\]](#)
- Evaluation Session:
 - Provide panelists with clear instructions.
 - Present the coded smelling strips to the panelists in a randomized order.
 - Instruct panelists to smell the strips and record their perceptions on the data collection form. The form should include attributes such as odor intensity, and a list of odor descriptors (e.g., spicy, sweet, woody, etc.).
 - To prevent olfactory fatigue, limit the number of samples evaluated in a single session and provide breaks. Panelists can smell an unscented item (like their own skin) between samples to cleanse their palate.[\[16\]](#)
- Data Analysis:
 - Collect the data from all panelists.
 - For descriptive analysis, calculate the mean intensity ratings for each attribute.

- Use appropriate statistical methods (e.g., ANOVA, PCA) to analyze the data and identify significant differences between samples and to visualize the sensory space.

Safety and Regulatory Considerations

- Carcinogenicity: **Dihydrosafrole** is considered a potential carcinogen.[2][4][8][9] All handling should be performed in a well-ventilated fume hood with appropriate personal protective equipment (gloves, lab coat, safety glasses).
- Irritation: It may cause skin and eye irritation.[2]
- IFRA Standards: As a standalone ingredient, **dihydrosafrole** is prohibited from use in fragrances. The combined total of safrole, isosafrole, and **dihydrosafrole** from all sources in a final consumer product must not exceed 0.01%. [6][7] Researchers must be aware of these restrictions when developing new fragrance formulations or using natural extracts.

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